

An In-Depth Technical Guide to 3-Bromo-5-fluoroisonicotinaldehyde

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Compound of Interest

Compound Name: 3-Bromo-5-fluoroisonicotinaldehyde

CAS No.: 1227573-02-5

Cat. No.: B595454

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Bromo-5-fluoroisonicotinaldehyde**, a key building block in modern synthetic chemistry. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information for their work.

Chemical Structure and Properties

3-Bromo-5-fluoroisonicotinaldehyde, with the CAS Number 1227573-02-5, is a substituted pyridine derivative.^{[1][2][3][4]} Its structure features a pyridine ring with a bromo, a fluoro, and an aldehyde functional group, making it a versatile reagent for a variety of chemical transformations.

Structure Diagram:

Caption: Connectivity of **3-Bromo-5-fluoroisonicotinaldehyde**.

Physicochemical Data

The key quantitative data for **3-Bromo-5-fluoroisonicotinaldehyde** are summarized in the table below for easy reference and comparison.

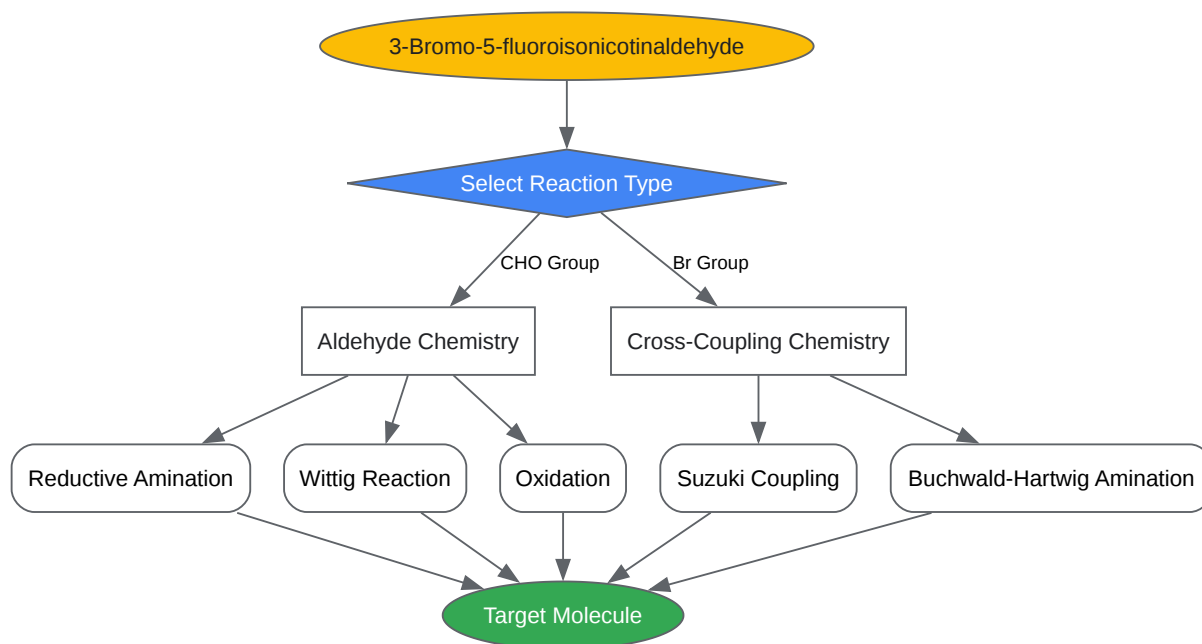
Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrFNO	[1][2][4]
Molecular Weight	204.00 g/mol	[1][4][5]
CAS Number	1227573-02-5	[1][2][3][4]
Physical Form	Solid	[1]
Purity	Typically ≥97%	[1]
SMILES	<chem>O=CC1=C(F)C=NC=C1Br</chem>	[4]
InChI Key	ZGYWTNJGTMRSKD-UHFFFAOYSA-N	[1]

Experimental Protocols and Applications

Detailed experimental protocols for the synthesis or use of **3-Bromo-5-fluoroisonicotinaldehyde** are typically found within specific research publications that utilize this compound as a starting material or intermediate. As a chemical reagent, it does not have associated "signaling pathways" in the biological sense. The value of this compound lies in its utility in organic synthesis, where the aldehyde group can undergo various reactions such as reductive amination, Wittig reactions, and oxidations, while the bromo and fluoro substituents can be used in cross-coupling reactions to build more complex molecules.

For specific experimental procedures, researchers are advised to consult scientific databases and journals for publications that describe the synthesis of derivatives of this compound.

Logical Workflow for Synthetic Utilization:



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Caption: Synthetic pathways using the compound.

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References

- 1. 3-Bromo-5-fluoro-pyridine-4-carboxaldehyde | 1227573-02-5 [sigmaaldrich.com]
- 2. 3-Bromo-5-fluoroisonicotinaldehyde | 1227573-02-5 [sigmaaldrich.com]
- 3. 3-Bromo-5-fluoroisonicotinaldehyde [summedchem.com]
- 4. 1227573-02-5|3-Bromo-5-fluoroisonicotinaldehyde|BLD Pharm [bldpharm.com]

- 5. 2-Bromo-5-fluoroisonicotinaldehyde | C₆H₃BrFNO | CID 45480328 - PubChem [pubchem.ncbi.nlm.nih.gov]
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